

# crotyl alcohol as a bio-based alternative to petrochemicals

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## Compound of Interest

Compound Name: Crotyl alcohol

Cat. No.: B042815

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## Crotyl Alcohol: A Bio-Based Contender to Petrochemicals

A comparative guide for researchers and drug development professionals on the performance and production of bio-based **crotyl alcohol** versus its petrochemical counterpart.

The increasing demand for sustainable chemical feedstocks has positioned bio-based **crotyl alcohol** as a promising alternative to its traditional petrochemical-derived equivalent. This unsaturated alcohol serves as a valuable intermediate in the synthesis of fine chemicals, pharmaceuticals, and polymers. This guide provides an objective comparison of **crotyl alcohol** from both renewable and fossil-based sources, supported by available experimental data and detailed methodologies.

## Performance and Physicochemical Properties: A Side-by-Side Comparison

From a chemical standpoint, **crotyl alcohol** (C<sub>4</sub>H<sub>8</sub>O) possesses the same molecular structure and intrinsic properties regardless of its origin. Once purified, the bio-based version is chemically indistinguishable from the petrochemical-derived product. The key differences lie in the production pathways, impurity profiles, and environmental impact.

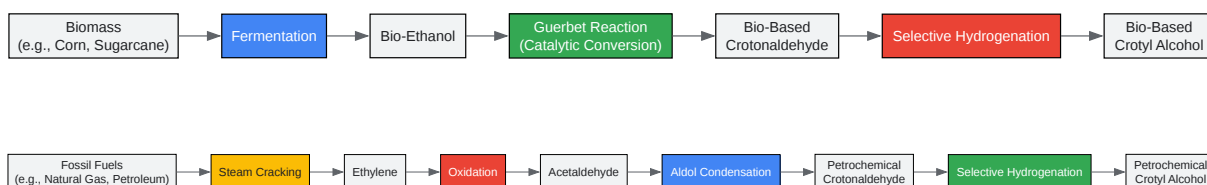
Below is a table summarizing the key physicochemical properties of **crotyl alcohol**.

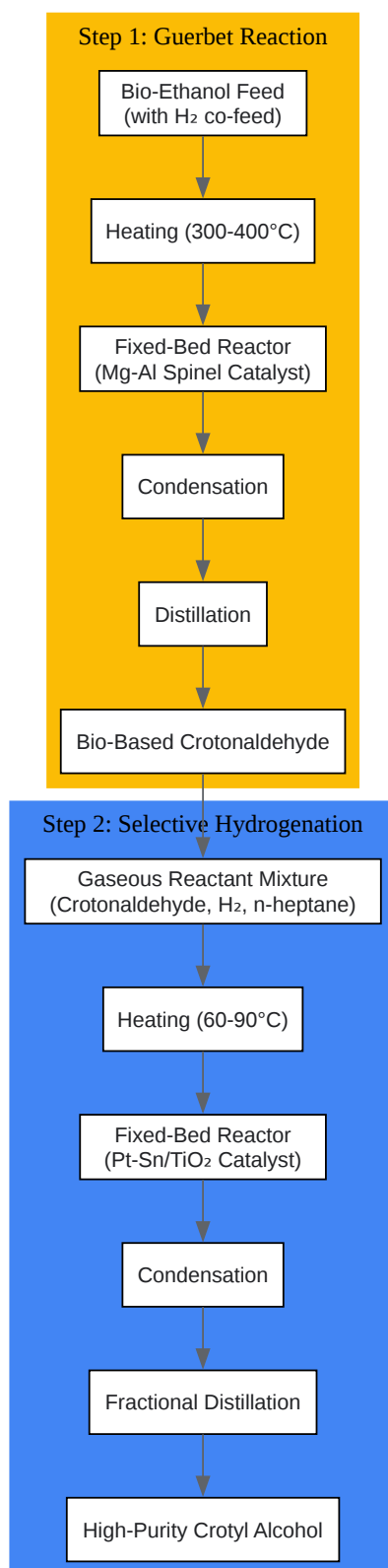
Property	Value	Reference
Molecular Formula	C4H8O	
Molar Mass	72.11 g/mol	
Appearance	Colorless liquid	
Odor	Special odor	
Density	0.845 g/cm <sup>3</sup> at 25°C	
Boiling Point	121-122 °C	
Melting Point	< -30 °C	
Flash Point	37 °C	
Water Solubility	Miscible	
Refractive Index	nD20 1.427	

Note: These properties are for pure **crotyl alcohol** and are identical for both bio-based and petrochemical-derived products. The performance in specific applications is primarily dependent on purity levels.

## The Bio-Based Production Pathway

The production of bio-based **crotyl alcohol** typically follows a multi-step process starting from renewable biomass. A common route involves the fermentation of sugars from sources like corn, sugarcane, or lignocellulosic biomass to produce bio-ethanol. The bio-ethanol is then converted to crotonaldehyde, which is subsequently hydrogenated to yield **crotyl alcohol**.





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